

Essential Safety and Logistical Information for Handling 2-Furylacetone

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Compound of Interest

Compound Name: 2-Furylacetone

Cat. No.: B1296154

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Furylacetone** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe handling and minimize exposure risks.

Chemical Identifier:

- Name: **2-Furylacetone**
- Synonyms: 1-(2-Furanyl)-2-propanone, 2-Acetyl furan methyl ketone
- CAS Number: 6975-60-6

Hazard Summary: **2-Furylacetone** is classified as a hazardous chemical.[1][2][3] It is harmful if swallowed, toxic in contact with skin, and may be fatal if inhaled.[2][3] It causes serious eye irritation and may cause skin and respiratory irritation.[1][4][5] It is a combustible liquid and has a noticeable stench.[1][3]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure. The following table summarizes the required PPE for handling **2-Furylacetone**.

Protection Type	Required PPE	Specifications & Best Practices
Eye and Face Protection	Chemical splash goggles and a face shield	Goggles must meet ANSI Z87.1 standards. A face shield should be worn over goggles, especially when there is a risk of splashing. [6]
Skin and Body Protection	Chemical-resistant lab coat and disposable gloves	A flame-resistant lab coat is recommended. [7] Wear compatible chemical-resistant gloves (e.g., nitrile) to prevent skin exposure. [2] Always inspect gloves before use and change them immediately upon contamination.
Respiratory Protection	Use in a certified chemical fume hood	All handling of 2-Furylacetone should be conducted in a well-ventilated laboratory, inside a certified chemical fume hood to minimize inhalation exposure. [3] [7] If a fume hood is not available or if there is a risk of exceeding exposure limits, a NIOSH-approved respirator with an appropriate cartridge should be used. [8]
Footwear	Closed-toe shoes	Shoes must cover the entire foot to protect against spills. [7]

Operational Plan: Step-by-Step Handling Procedure

1. Preparation and Handling:

- Before handling, ensure all necessary PPE is correctly worn.[\[7\]](#)

- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[1][3]
- Conduct all manipulations of **2-Furylacetone** within a certified chemical fume hood to prevent inhalation of vapors.[3][7]
- Ground all equipment to prevent static discharge, as the vapor may form explosive mixtures with air.
- Avoid contact with skin and eyes. In case of contact, immediately follow the first aid procedures outlined below.[2]
- Do not eat, drink, or smoke in the handling area.[3]

2. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][2][3]
- Keep away from heat, sparks, open flames, and hot surfaces.[3]
- Store locked up.[3]
- Incompatible materials include strong oxidizing agents, strong bases, and strong reducing agents.[3]

Emergency and First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult or has stopped, administer artificial respiration. Immediately call a POISON CENTER or doctor. [2] [3]
Skin Contact	Take off immediately all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation persists, call a physician. [1] [2] [3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Immediately call a POISON CENTER or doctor. [1] [2] [3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Immediately call a POISON CENTER or doctor. [3] [8]

Disposal Plan

All waste containing **2-Furylacetone** must be treated as hazardous waste.

1. Waste Segregation and Collection:

- Designated Waste Container: All waste containing **2-Furylacetone**, including residual amounts in empty containers, contaminated PPE (gloves, etc.), and absorbent materials used for spills, must be collected in a designated and properly labeled hazardous waste container.
- Labeling: The container must be clearly labeled as "Hazardous Waste" and include the name "**2-Furylacetone**".

2. Disposal Procedure:

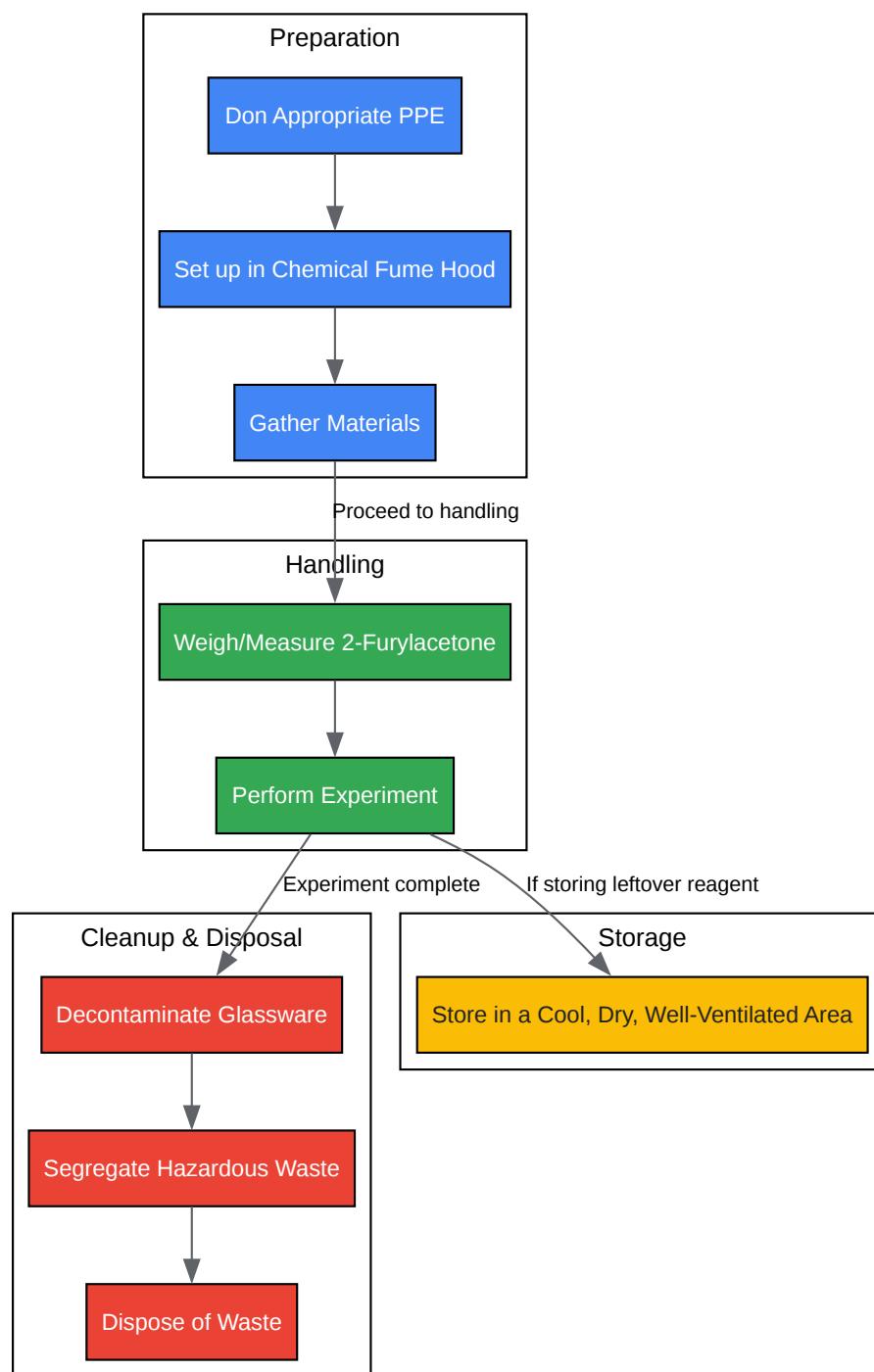
- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[1][3]
- Do not dispose of down the drain or into the environment.[2]
- Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[3]

Quantitative Data Summary

Property	Value
Appearance	Pale yellow to yellow clear liquid
Melting Point	28 - 30 °C (82.4 - 86 °F)[4]
Boiling Point	179 - 180 °C (354.2 - 356 °F) at 760 mmHg[4]
Flash Point	65 °C (149 °F) - closed cup[4]
Specific Gravity	1.074 - 1.080 @ 25 °C[4]
Vapor Pressure	0.938 mmHg @ 25 °C (estimated)[4]

Experimental Workflow

Workflow for Handling 2-Furylacetone

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References

- 1. fishersci.com [fishersci.com]
- 2. biosynth.com [biosynth.com]
- 3. fishersci.com [fishersci.com]
- 4. 2-furyl acetone, 6975-60-6 [thegoodsentscompany.com]
- 5. fishersci.dk [fishersci.dk]
- 6. Flame Resistant PPE | Department of Chemistry and Biochemistry [chemistry.osu.edu]
- 7. benchchem.com [benchchem.com]
- 8. employees.delta.edu [employees.delta.edu]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling 2-Furylacetone]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1296154#personal-protective-equipment-for-handling-2-furylacetone\]](https://www.benchchem.com/product/b1296154#personal-protective-equipment-for-handling-2-furylacetone)

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